

Dimethyl Octadecanedioate: A Technical Guide to Potential Research Applications

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Compound of Interest

Compound Name:	Dimethyl octadecanedioate
CAS No.:	1472-93-1
Cat. No.:	B074464

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl octadecanedioate (DMOM) is the dimethyl ester of the C18 saturated dicarboxylic acid, octadecanedioic acid. With the molecular formula $C_{20}H_{38}O_4$, this diester presents as a white crystalline powder at room temperature.[1][2] Its long aliphatic chain and terminal ester functionalities impart properties that make it a compound of interest across various scientific and industrial domains, including the biomedical, cosmetic, polymer, and lubricant industries.[2][3] This technical guide provides a comprehensive overview of the known physicochemical properties, synthesis, and potential research applications of **Dimethyl octadecanedioate**, highlighting areas ripe for further investigation. While direct biological and performance data is limited in publicly accessible literature, this document aims to equip researchers with the foundational knowledge and general experimental frameworks to explore the utility of this versatile molecule.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl octadecanedioate** is presented in Table 1. These properties are fundamental to understanding its behavior in various formulations and systems.

Property	Value	Source(s)
Molecular Formula	C20H38O4	[1]
Molecular Weight	342.51 g/mol	[1]
CAS Number	1472-93-1	[1]
Appearance	White to almost white crystalline powder	[1][2]
Melting Point	60 °C	[1][3]
Boiling Point	207 °C at 3 mmHg	[1][3]
Density	0.936 ± 0.06 g/cm ³ (Predicted)	[1][3]
Water Solubility	616 ng/L at 20 °C	[1][3]
LogP (Predicted)	7.56	[1]
Flash Point	168.2 °C	[3]
Vapor Pressure	0.001 Pa at 25 °C	[1]

Synthesis of Dimethyl Octadecanedioate

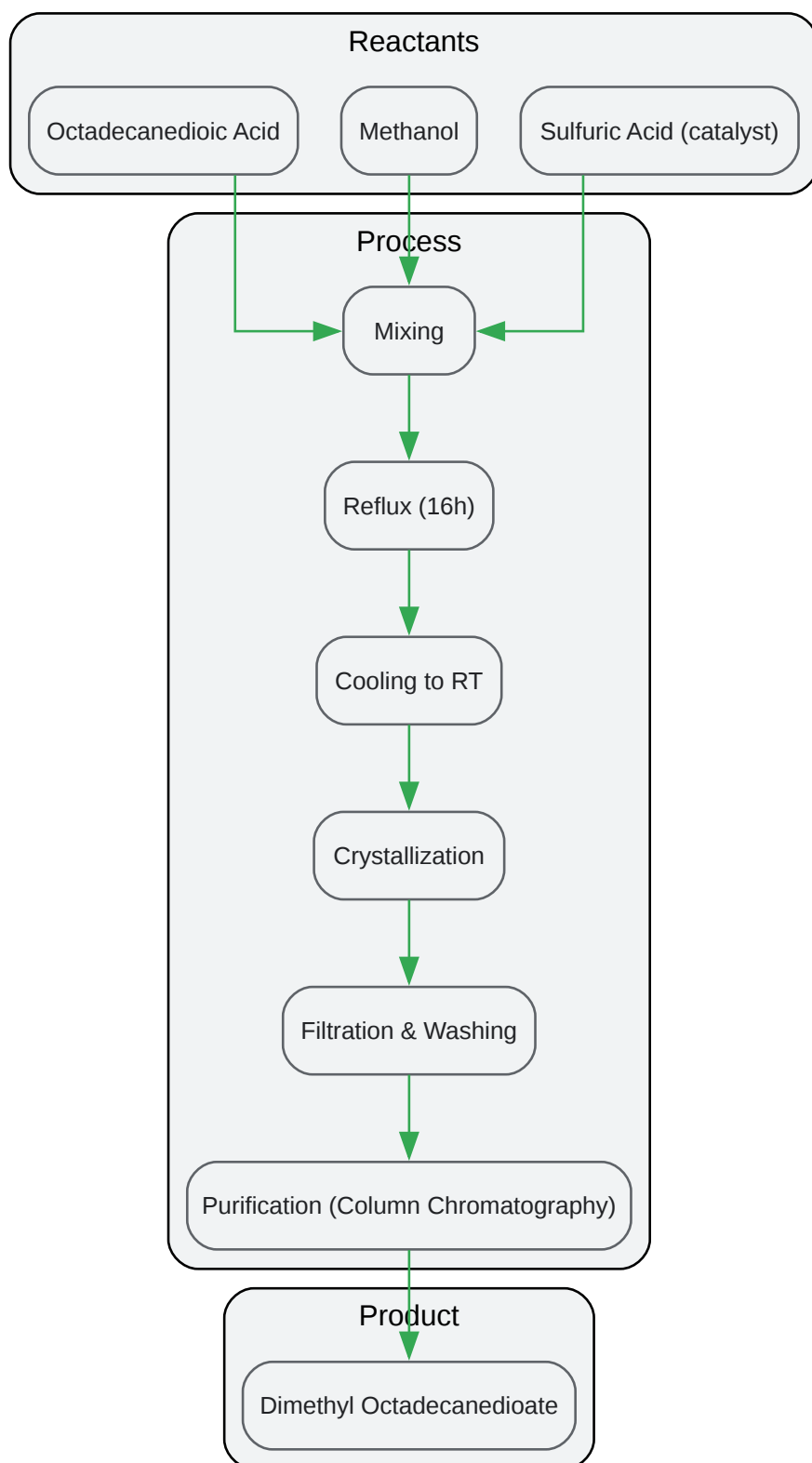
Dimethyl octadecanedioate is typically synthesized via the Fischer esterification of octadecanedioic acid with methanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

A detailed experimental protocol for the synthesis of **Dimethyl octadecanedioate** is as follows:

- **Reaction Setup:** To a 1000 mL flask, add octadecanedioic acid (20.5 g, 63.7 mmol, 1.0 eq.) and 600 mL of methanol.
- **Catalysis:** Add 10 drops of concentrated sulfuric acid to the mixture.

- **Reflux:** Stir the mixture for 16 hours under reflux. The octadecanedioic acid will dissolve upon heating.
- **Crystallization:** Allow the reaction mixture to cool to room temperature. The product will crystallize as a colorless solid.
- **Filtration and Washing:** Filter the solid product and wash it with cold methanol.
- **Purification:** Purify the colorless solid by flash column chromatography using a hexane:ethyl acetate (9:1) mobile phase to yield **Dimethyl octadecanedioate** as a colorless powder (Expected yield: ~99%).



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Synthesis Workflow of **Dimethyl Octadecanedioate**.

Potential Research Applications and Methodologies

The unique physicochemical properties of **Dimethyl octadecanedioate** suggest its utility in several research and development areas.

Dermatology and Cosmetics

Dimethyl octadecanedioate is cited for its use in formulations for treating skin conditions such as eczema, psoriasis, and dermatitis, and as an emollient and moisturizing agent in cosmetics. [2] Its waxy texture, low toxicity, and non-comedogenic properties are advantageous in these applications.[3]

Research Focus: A key area of research is to quantify its skin penetration, moisturizing efficacy, and its role as a delivery vehicle for other active pharmaceutical ingredients (APIs).

General Experimental Protocol: In Vitro Skin Permeation Study

While specific data for DMOM is not readily available, a general protocol using Franz diffusion cells can be employed:

- **Skin Preparation:** Use excised human or animal skin, mounted on the Franz diffusion cell with the stratum corneum facing the donor compartment.
- **Formulation Application:** Apply a defined amount of the topical formulation containing **Dimethyl octadecanedioate** to the skin surface in the donor compartment.
- **Receptor Fluid:** Fill the receptor compartment with a suitable buffer (e.g., phosphate-buffered saline) maintained at 37°C and continuously stirred.
- **Sampling:** At predetermined time intervals, withdraw samples from the receptor compartment for analysis.
- **Quantification:** Analyze the concentration of **Dimethyl octadecanedioate** (and any co-formulated API) in the receptor fluid using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- **Data Analysis:** Calculate the cumulative amount of permeated substance versus time and determine the steady-state flux and permeability coefficient.

Pharmaceutical Sciences

In the pharmaceutical industry, **Dimethyl octadecanedioate** is suggested as an excipient, particularly in solid dosage forms like tablets and capsules.[3] Its high melting point and low toxicity make it a candidate for use in drug delivery systems.[3]

Research Focus: Investigations could focus on its role as a binder, lubricant, or matrix-forming agent in controlled-release formulations. Its compatibility with various APIs and its effect on drug dissolution and stability would be critical areas of study.

Polymer Chemistry

As a difunctional ester, **Dimethyl octadecanedioate** can serve as a monomer in polymerization reactions, particularly for the synthesis of biodegradable polyesters.[3] The resulting polymers could have applications in biomedical devices, drug delivery systems, and environmentally friendly plastics. It may also be used as a plasticizer to improve the flexibility and processability of polymers.[4]

Research Focus: Research in this area would involve the synthesis and characterization of novel polyesters derived from **Dimethyl octadecanedioate**. Key performance indicators would include molecular weight, thermal properties (glass transition and melting temperatures), mechanical strength, and biodegradation rate.

General Experimental Protocol: Polyester Synthesis via Polycondensation

- **Reactants:** Charge a reaction vessel with **Dimethyl octadecanedioate**, a suitable diol (e.g., 1,4-butanediol), and a transesterification catalyst (e.g., titanium(IV) isopropoxide).
- **Inert Atmosphere:** Purge the reactor with an inert gas (e.g., nitrogen or argon) and heat the mixture.
- **First Stage (Ester Interchange):** Heat the reaction mixture under atmospheric pressure to a temperature sufficient to initiate the transesterification reaction, distilling off the methanol byproduct.

- **Second Stage (Polycondensation):** Gradually apply a vacuum to the system while increasing the temperature to facilitate the removal of the diol and drive the polymerization towards higher molecular weights.
- **Termination and Isolation:** Once the desired viscosity is reached, cool the reactor and isolate the resulting polyester.
- **Characterization:** Characterize the polymer's molecular weight (Gel Permeation Chromatography), thermal properties (Differential Scanning Calorimetry), and mechanical properties (Tensile Testing).

Industrial Lubricants

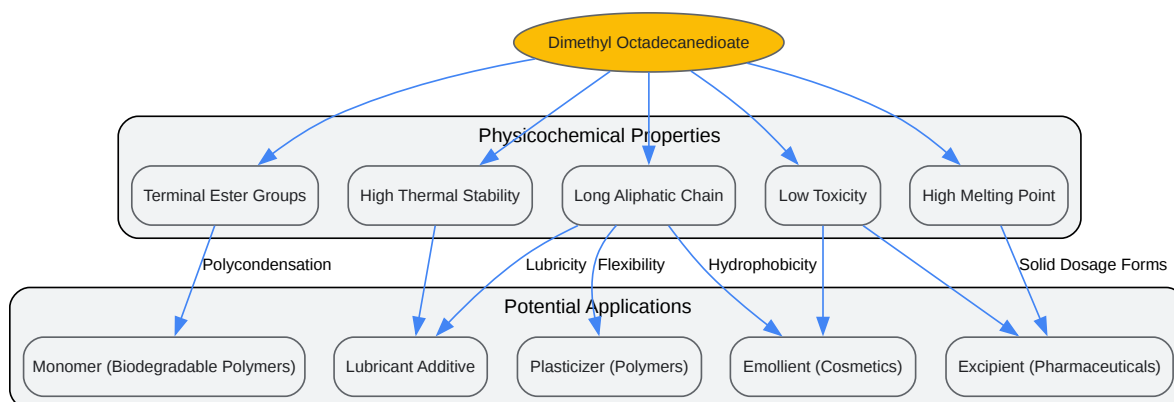
The high thermal stability and excellent lubricity of **Dimethyl octadecanedioate** make it a promising candidate as a lubricant additive.[3] It is particularly suggested for high-temperature applications where conventional lubricants may degrade.[3]

Research Focus: The primary research goal is to evaluate its performance as a lubricant base oil or additive. This includes assessing its effect on friction, wear, and thermal stability of lubricating formulations.

General Experimental Protocol: Lubricant Performance Evaluation

- **Formulation:** Prepare lubricant formulations containing varying concentrations of **Dimethyl octadecanedioate** in a base oil.
- **Tribological Testing:** Use a tribometer (e.g., a four-ball or pin-on-disk tester) to measure the coefficient of friction and wear scar diameter under controlled load, speed, and temperature conditions.
- **Thermal Stability Analysis:** Employ thermogravimetric analysis (TGA) to determine the decomposition temperature of the lubricant formulations.
- **Viscosity Measurement:** Measure the kinematic viscosity of the formulations at different temperatures using a viscometer.

- **Surface Analysis:** After tribological testing, analyze the wear surfaces of the test specimens using techniques like scanning electron microscopy (SEM) and energy-dispersive X-ray spectroscopy (EDS) to understand the wear mechanisms.



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Logical Relationships of **Dimethyl Octadecanedioate** Properties and Applications.

Safety and Handling

According to available safety data, **Dimethyl octadecanedioate** is not classified as a hazardous substance.[5][6] However, standard laboratory safety practices should be followed, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat.[6] Ensure adequate ventilation when handling the powder.[6]

Conclusion

Dimethyl octadecanedioate is a chemical compound with a range of potential applications stemming from its favorable physicochemical properties. While its use in cosmetics, pharmaceuticals, polymers, and lubricants is frequently cited, there is a notable absence of detailed, publicly available research quantifying its performance and biological effects in these areas. This guide provides a foundation of its known properties and synthesis, along with

general experimental frameworks to encourage and facilitate further investigation. The opportunities for novel research into the synthesis of new biomaterials, the development of advanced drug delivery systems, and the formulation of high-performance industrial products based on **Dimethyl octadecanedioate** are substantial. Future studies are critical to substantiate its purported benefits and to fully realize its potential in these diverse fields.

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